

Discovery and Isolation of Novel Pyridazinone Compounds: A Technical Guide

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Compound of Interest

Compound Name: 6-Hydroxy-3-pyridazinecarboxylic acid monohydrate

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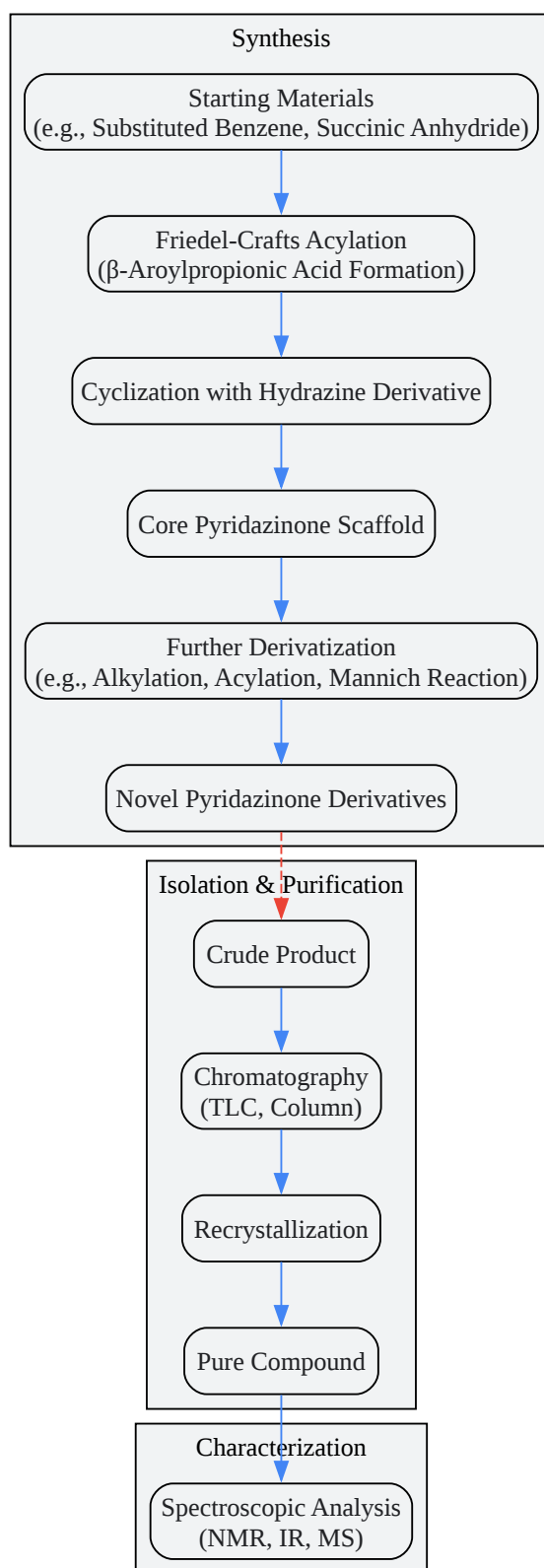
The pyridazinone scaffold is a prominent heterocyclic motif in medicinal chemistry, recognized for its broad spectrum of pharmacological activities.^{[1][2][3][4]} Derivatives of pyridazinone have demonstrated significant potential in the development of therapeutic agents for a variety of diseases, including cardiovascular conditions, cancer, neurodegenerative disorders, and inflammatory diseases.^{[2][5][6][7]} This technical guide provides an in-depth overview of the discovery, synthesis, isolation, and biological evaluation of novel pyridazinone compounds, tailored for professionals in the field of drug development.

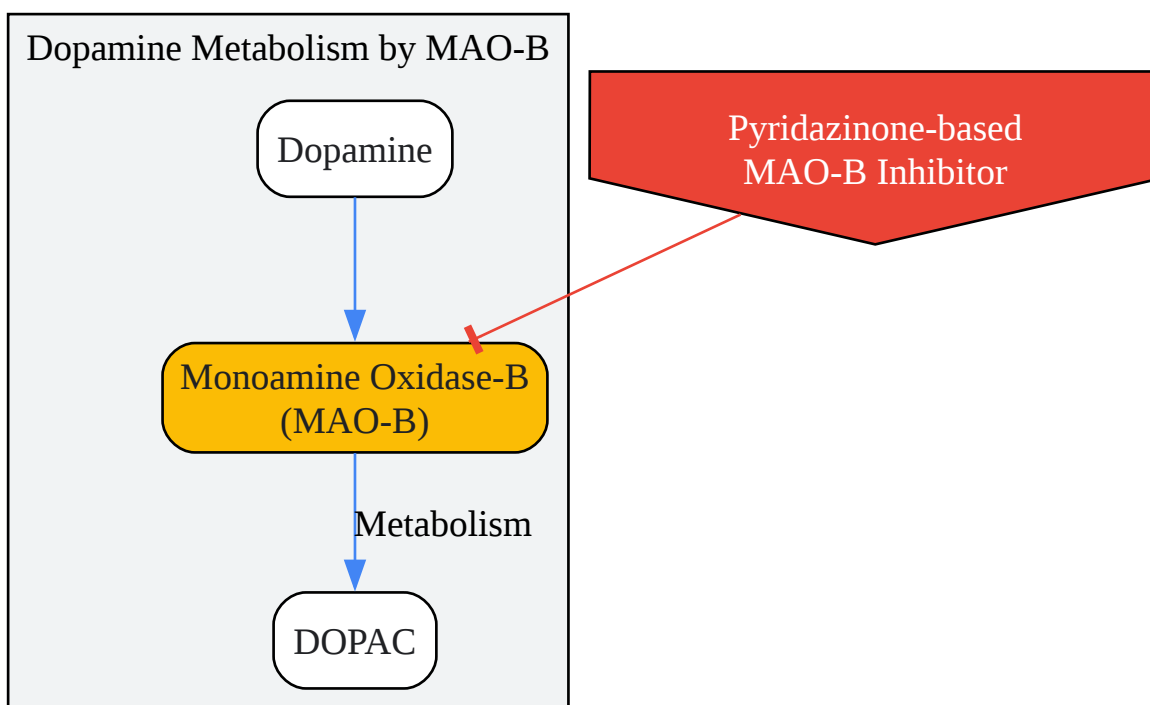
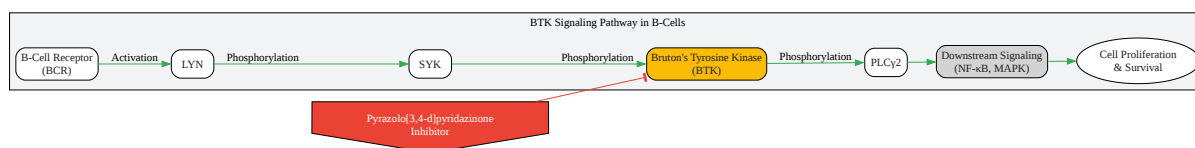
Synthetic Strategies and Isolation of Pyridazinone Derivatives

The synthesis of the pyridazinone core typically involves the cyclocondensation of a γ -ketoacid with a hydrazine derivative.^{[8][9][10]} This versatile approach allows for the introduction of a wide range of substituents on both the pyridazinone ring and the hydrazine moiety, enabling the exploration of structure-activity relationships (SAR).

A general workflow for the synthesis and isolation of pyridazinone compounds is depicted below. The initial step often involves a Friedel-Crafts acylation to produce a β -aroylpropionic acid, which is then cyclized with hydrazine hydrate or a substituted hydrazine.^[10] Subsequent

modifications can be made to the core structure to generate a library of novel derivatives.^[9]^[11]
^[12]





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